

Application of 2-Propylphenol in Fragrance Chemistry: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propylphenol

Cat. No.: B147445

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Propylphenol, also known as o-propylphenol, is an aromatic organic compound with the chemical formula $C_9H_{12}O$. It is a member of the phenol class, where a propyl group is substituted at the ortho position to the hydroxyl group.[1] In the realm of fragrance chemistry, **2-propylphenol** is valued for its distinct phenolic, medicinal, and smoky odor profile.[2] This document provides detailed application notes and experimental protocols for the synthesis, olfactory analysis, and potential application of **2-propylphenol** in fragrance compositions. It is intended to serve as a comprehensive resource for researchers and professionals in the fields of fragrance chemistry, sensory science, and product development.

Physicochemical Properties and Olfactory Profile

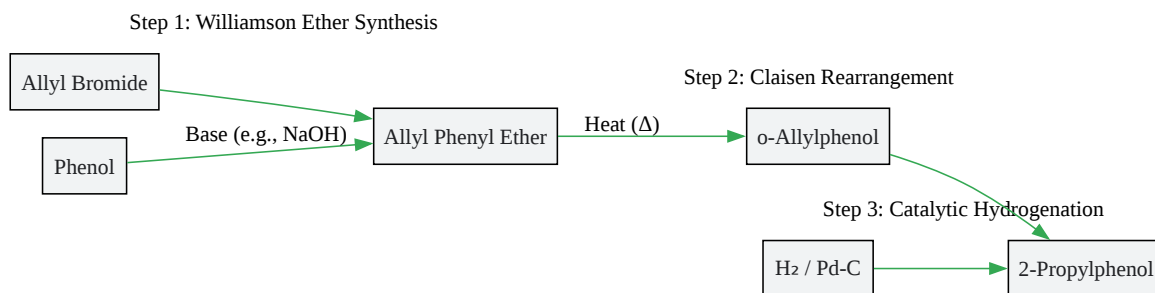
A thorough understanding of the physicochemical properties of a fragrance ingredient is crucial for its effective application. The key properties of **2-propylphenol** are summarized in the table below.

Property	Value	Reference
CAS Number	644-35-9	[3][4]
Molecular Formula	C ₉ H ₁₂ O	[4]
Molecular Weight	136.19 g/mol	[5]
Appearance	Colorless to light yellow clear liquid	[6]
Odor Type	Phenolic	[2]
Odor Description	Medicinal, phenolic, smoky	[2]
Specific Gravity	0.99400 to 0.99700 @ 20.00 °C	[2][3]
Refractive Index	1.52500 to 1.52900 @ 20.00 °C	[2][3]
Boiling Point	224-226 °C	[5]
Flash Point	93.33 °C (200.00 °F) TCC	[2][3]

Synthesis of 2-Propylphenol

The synthesis of **2-propylphenol** for fragrance applications requires a method that yields a product of high purity, free from strong-smelling impurities. A common and effective route involves a three-step process starting from phenol:

- Williamson Ether Synthesis to form allyl phenyl ether.
- Claisen Rearrangement of allyl phenyl ether to yield o-allylphenol.
- Catalytic Hydrogenation of o-allylphenol to produce **2-propylphenol**.



[Click to download full resolution via product page](#)

Diagram 1: Synthetic pathway for **2-Propylphenol**.

Experimental Protocols

Protocol 1: Synthesis of Allyl Phenyl Ether (Williamson Ether Synthesis)

This protocol describes the synthesis of allyl phenyl ether from phenol and allyl bromide using a phase transfer catalyst.

Materials:

- Phenol
- Allyl bromide
- Sodium hydroxide (NaOH)
- Phase transfer catalyst (e.g., Aliquat 336)
- Solvent (e.g., dichloromethane)
- Deionized water
- Anhydrous magnesium sulfate (MgSO₄)

- Round-bottom flask, reflux condenser, magnetic stirrer, separatory funnel, rotary evaporator.

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve phenol in the chosen solvent.
- Add an aqueous solution of sodium hydroxide to deprotonate the phenol, forming sodium phenoxide.
- Add the phase transfer catalyst to the mixture.
- Slowly add allyl bromide to the reaction mixture.
- Heat the mixture to reflux and maintain for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with deionized water to remove the base and salt.
- Separate the organic layer and wash it with a brine solution.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain crude allyl phenyl ether.
- Purify the product by vacuum distillation.

Protocol 2: Synthesis of o-Allylphenol (Claisen Rearrangement)

This protocol details the thermal rearrangement of allyl phenyl ether to o-allylphenol.

Materials:

- Allyl phenyl ether

- High-boiling point solvent (e.g., N,N-diethylaniline or 1,2-dichlorobenzene) (optional, can be performed neat)
- Round-bottom flask, reflux condenser, heating mantle, distillation apparatus.

Procedure:

- Place allyl phenyl ether in a round-bottom flask equipped with a reflux condenser.
- If using a solvent, add it to the flask.
- Heat the mixture to a high temperature (typically 180-220 °C) and maintain reflux.^[7]
- Monitor the progress of the rearrangement by TLC or GC analysis.
- Once the rearrangement is complete, cool the reaction mixture.
- If a solvent was used, remove it by distillation.
- Purify the resulting o-allylphenol by vacuum distillation.

Protocol 3: Synthesis of **2-Propylphenol** (Catalytic Hydrogenation)

This protocol describes the hydrogenation of the allyl group of o-allylphenol to a propyl group.

Materials:

- o-Allylphenol
- Palladium on carbon (Pd/C) catalyst (5-10 wt%)
- Solvent (e.g., ethanol, ethyl acetate)
- Hydrogen gas (H₂)
- Hydrogenation apparatus (e.g., Parr hydrogenator or a balloon hydrogenation setup)
- Filtration setup (e.g., Celite pad)

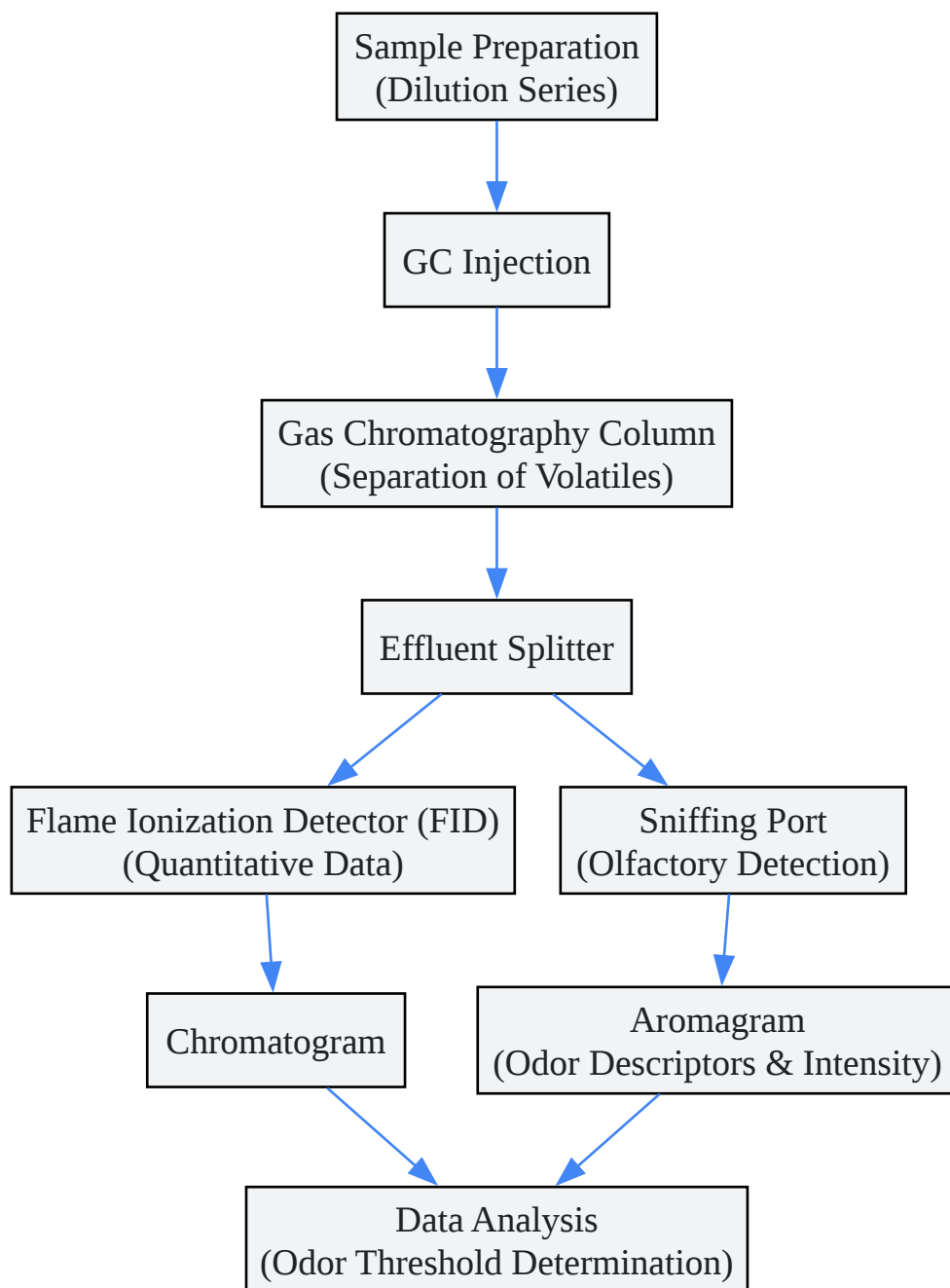
- Rotary evaporator.

Procedure:

- Dissolve o-allylphenol in a suitable solvent in a hydrogenation flask.
- Carefully add the Pd/C catalyst to the solution.
- Seal the flask and connect it to the hydrogenation apparatus.
- Purge the system with an inert gas (e.g., nitrogen or argon) and then introduce hydrogen gas to the desired pressure.
- Stir the reaction mixture vigorously at room temperature until the uptake of hydrogen ceases.
- Monitor the reaction by TLC or GC to confirm the disappearance of the starting material.
- Once the reaction is complete, carefully vent the hydrogen and purge the system with an inert gas.
- Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Rinse the filter cake with the solvent.
- Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield **2-propylphenol**.
- If necessary, further purify the product by vacuum distillation.

Olfactory Analysis of 2-Propylphenol

The olfactory properties of **2-propylphenol** are critical for its application in fragrances. Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify and characterize odor-active compounds.



[Click to download full resolution via product page](#)

Diagram 2: Workflow for Gas Chromatography-Olfactometry.

Experimental Protocol

Protocol 4: Determination of Odor Threshold by Gas Chromatography-Olfactometry (GC-O)

This protocol outlines the procedure for determining the odor detection threshold of **2-propylphenol** in air using GC-O with an internal standard.

Materials and Equipment:

- Gas chromatograph equipped with a flame ionization detector (FID) and a sniffing port.
- Appropriate GC column (e.g., DB-FFAP, DB-1701, or DB-5).
- **2-Propylphenol**
- Internal standard with a known odor threshold (e.g., (E)-dec-2-enal).
- Solvent (e.g., dichloromethane).
- Microsyringes for injection.
- Trained sensory panelists.

Procedure:

- Sample Preparation: Prepare a stock solution of **2-propylphenol** and the internal standard in the solvent at known concentrations. Create a series of stepwise dilutions (e.g., 1:2 v/v) of the stock solution.
- GC-O Analysis:
 - Inject a sample of the highest concentration onto the GC column.
 - The effluent from the column is split between the FID and the sniffing port.
 - A trained panelist sniffs the effluent at the sniffing port and records the retention time and odor description for any detected aroma.
 - The FID provides a chromatogram showing the peaks corresponding to the separated compounds.
- Flavor Dilution (FD) Factor Determination:

- Continue injecting successively more dilute samples until no odor is perceived at the sniffing port for both the **2-propylphenol** and the internal standard.
- The Flavor Dilution (FD) factor is the last dilution at which the odor was detected.
- Odor Threshold Calculation: The odor threshold (OT) of **2-propylphenol** in air can be calculated using the following equation:

$$OT_{\text{odorant}} = (OT_{\text{STD}} \times C_{\text{odorant}} \times FD_{\text{STD}}) / (C_{\text{STD}} \times FD_{\text{odorant}})$$

Where:

- OT_{odorant} = Odor threshold of **2-propylphenol**
- OT_{STD} = Odor threshold of the internal standard
- C_{odorant} = Concentration of **2-propylphenol** in the initial solution
- C_{STD} = Concentration of the internal standard in the initial solution
- FD_{odorant} = FD factor of **2-propylphenol**
- FD_{STD} = FD factor of the internal standard

Application in Fragrance Compositions

2-Propylphenol can be used to impart smoky, medicinal, and phenolic notes to a variety of fragrance types, particularly those with leather, woody, or spicy accords. Due to its potent odor, it is typically used at low concentrations.

Usage Levels

While specific concentration limits for **2-propylphenol** in all fragrance applications are not publicly available from bodies like the International Fragrance Association (IFRA), data from its use as a flavoring agent can provide some guidance on safe intake levels. The Maximised Survey-derived Daily Intakes (MSDI) are 0.12 $\mu\text{g/capita/day}$ for the EU and 1.00 $\mu\text{g/capita/day}$ for the USA.[8] As a FEMA GRAS flavoring substance, it has been approved for use in

condiments and relishes at levels up to 2.00 ppm.[3][8] In fragrance formulations, it is likely used at trace amounts to add complexity and a specific character.

Stability in Formulations

Phenolic compounds, including **2-propylphenol**, can be susceptible to oxidation and may cause discoloration in certain cosmetic bases, particularly under exposure to light and in alkaline conditions.[9]

General Stability Considerations:

- **pH:** Phenols are generally more stable in acidic to neutral pH formulations. In alkaline conditions, they are more prone to oxidation, which can lead to a change in color and odor.
- **Antioxidants:** The inclusion of antioxidants (e.g., BHT, tocopherol) in a fragrance concentrate or the final product base can help to mitigate oxidative degradation.
- **Light Exposure:** Protection from UV light is recommended, either through the use of UV absorbers in the formulation or by using opaque or UV-protective packaging.
- **Base Compatibility:** Compatibility testing in the final product base (e.g., alcoholic solution, lotion, soap) is essential to evaluate potential discoloration, changes in viscosity, and olfactory stability over time.

Protocol 5: Stability Testing of **2-Propylphenol** in a Fragrance Base

This protocol provides a general framework for assessing the stability of **2-propylphenol** in a representative fragrance base.

Materials:

- **2-Propylphenol**
- Fragrance base (e.g., ethanol/water for fine fragrance, a simple lotion base)
- Control sample (fragrance base without **2-propylphenol**)
- Storage containers (glass, appropriate for the base)

- Incubators/ovens for accelerated stability testing (e.g., at 40°C)
- UV light chamber
- Instrumentation for analysis (GC-MS, colorimeter, viscometer, pH meter)
- Trained sensory panel.

Procedure:

- **Sample Preparation:** Prepare samples of the fragrance base containing **2-propylphenol** at a representative concentration. Also, prepare control samples of the base without **2-propylphenol**.
- **Storage Conditions:** Store the samples under various conditions:
 - Room temperature (e.g., 20-25°C) with and without light exposure.
 - Accelerated conditions (e.g., 40°C) in the dark.
 - In a UV light chamber to simulate exposure to sunlight.
- **Evaluation at Time Intervals:** Evaluate the samples at regular intervals (e.g., 0, 1, 2, 4, 8, and 12 weeks).
- **Analytical and Sensory Assessment:**
 - **Visual Assessment:** Observe any changes in color, clarity, and phase separation.
 - **Physicochemical Analysis:** Measure pH and viscosity.
 - **Chemical Analysis (GC-MS):** Quantify the concentration of **2-propylphenol** to assess for degradation.
 - **Sensory Evaluation:** A trained panel should evaluate the odor profile of the samples compared to a freshly prepared standard to detect any changes in scent character or intensity.

Conclusion

2-Propylphenol is a valuable specialty ingredient in the perfumer's palette, offering a unique combination of smoky, medicinal, and phenolic notes. Its successful application relies on a comprehensive understanding of its synthesis, olfactory properties, and stability in various formulations. The protocols and application notes provided in this document offer a foundational framework for researchers and fragrance chemists to explore the potential of **2-propylphenol** in creating innovative and complex fragrance compositions. Further research into its use levels in specific applications and its interactions within complex fragrance matrices will continue to expand its utility in the fragrance industry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. makingcosmetics.com [makingcosmetics.com]
- 2. 2-propyl phenol, 644-35-9 [thegoodscentcompany.com]
- 3. byjus.com [byjus.com]
- 4. youtube.com [youtube.com]
- 5. Determination of Phenolic Content, Antioxidant Activity, and Tyrosinase Inhibitory Effects of Functional Cosmetic Creams Available on the Thailand Market - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Phenol | The Fragrance Conservatory [fragranceconservatory.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. research.tue.nl [research.tue.nl]
- 9. dropofodor.com [dropofodor.com]
- To cite this document: BenchChem. [Application of 2-Propylphenol in Fragrance Chemistry: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147445#application-of-2-propylphenol-in-fragrance-chemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com